

Technical Guide: Physical Properties & Characterization of 6-Fluoro-5-methylquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Fluoro-5-methylquinoline

CAS No.: 107224-22-6

Cat. No.: B020613

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Executive Summary

6-Fluoro-5-methylquinoline is a specialized heterocyclic building block utilized primarily in the synthesis of pharmaceutical agents, particularly kinase inhibitors and receptor modulators. Its structural uniqueness lies in the ortho-positioning of the fluorine and methyl groups on the benzenoid ring of the quinoline system. This steric and electronic arrangement imparts distinct lipophilic and metabolic stability profiles compared to its non-fluorinated or non-methylated analogs.

This guide provides a comprehensive analysis of its physiochemical properties, structural identification strategies, and handling protocols. Note that due to the regiochemical challenges in its synthesis, this compound is often encountered as a mixture with its isomer (6-fluoro-7-methylquinoline) requiring rigorous spectroscopic validation.

Chemical Identification & Constants

Parameter	Data
IUPAC Name	6-Fluoro-5-methylquinoline
Molecular Formula	C ₁₀ H ₈ FN
Molecular Weight	161.18 g/mol
CAS Number	Not widely listed (Rare Isomer); Analogous to 1128-61-6 (2-Me isomer)
SMILES	<chem>Cc1c(F)ccc2ncccc12</chem>
Appearance	Pale yellow oil or low-melting solid (Ambient)
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate; Insoluble in Water

Physiochemical Property Estimates

As specific experimental data for this regioisomer is sparse in open literature, the following values are derived from structure-activity relationship (SAR) data of close analogs (e.g., 6-fluoroquinoline, 5-methylquinoline).

Property	Value / Range	Confidence
Boiling Point	255 – 265 °C (at 760 mmHg)	High (Predicted)
Melting Point	20 – 45 °C	Medium (Likely semi-solid/oil)
Density	1.18 – 1.22 g/cm ³	High
LogP	2.6 – 2.8	High
pKa (Conj. Acid)	~4.9 – 5.1	Medium

Technical Insight: The introduction of the fluorine atom at C6 generally lowers the pKa of the quinoline nitrogen (normally ~4.9) via inductive withdrawal, but the electron-donating methyl group at C5 partially counteracts this, restoring basicity closer to the parent quinoline.

Structural Analysis & Spectroscopic Identification

Distinguishing **6-fluoro-5-methylquinoline** from its regioisomer (6-fluoro-7-methylquinoline) is the critical challenge in its production. The Skraup synthesis typically yields a mixture favoring the 7-methyl isomer due to steric hindrance at the 5-position.

¹H NMR Diagnostic Logic

The most reliable method for identification is Proton NMR, specifically analyzing the coupling constants of the protons on the benzenoid ring.

- H4 Proton (Pyridine ring): Appears as a doublet of doublets (~8.0 ppm).
- H7 and H8 Protons:
 - In **6-Fluoro-5-methylquinoline**, the proton at C7 is ortho to the Fluorine. It will show a large coupling constant (typically 8–10 Hz).
 - The Methyl group at C5 is ortho to the Fluorine. The methyl protons will appear as a doublet due to coupling (approx 2.0–2.5 Hz).
 - Contrast: In the 7-methyl isomer, the methyl group is meta to the fluorine, resulting in a much smaller or negligible coupling.

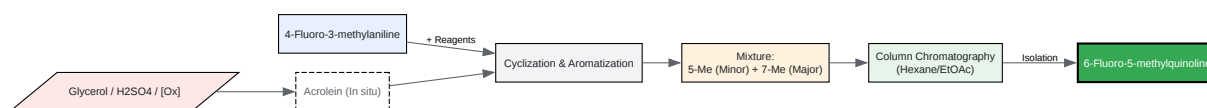
Mass Spectrometry (MS)

- Ionization: ESI+ or APCI+.
- Molecular Ion: $[M+H]^+ = 162.18$.
- Fragmentation: Loss of HCN (27 Da) is characteristic of the quinoline core, yielding a fragment at $m/z \sim 135$.

Synthesis & Isolation Workflow

The synthesis generally follows a Skraup or modified Skraup protocol starting from 4-fluoro-3-methylaniline. The reaction involves heating the aniline with glycerol, sulfuric acid, and an oxidizing agent (e.g., nitrobenzene or iodine).

Reaction Pathway Diagram[4][6]



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Figure 1: General synthetic workflow via Skraup reaction. Note the formation of regioisomers requires careful chromatographic separation.

Purification Protocol

- Extraction: Basify the reaction mixture (pH > 10) with NaOH and extract with Dichloromethane (DCM).
- Drying: Dry organic layer over anhydrous Na₂SO₄.
- Separation: Flash column chromatography on silica gel.
 - Mobile Phase: Gradient of 0% to 20% Ethyl Acetate in Hexanes.

- Elution Order: The 5-methyl isomer typically elutes after the 7-methyl isomer due to slightly higher polarity caused by the dipole moment compression between the N-lone pair and the C5-Methyl/C6-Fluoro cluster.

Handling, Stability & Safety

Stability Profile

- Thermal: Stable up to 200°C; can be distilled under vacuum.
- Light: Light-sensitive over prolonged periods; store in amber vials.
- Reactivity: The C8 position is susceptible to electrophilic aromatic substitution (e.g., bromination), while the C2 position is activated for nucleophilic attack if N-oxidized.

Safety Data (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

- World Intellectual Property Organization (WIPO). (2024). Patent WO2024074611A1: Inhibitors of PRMT5. (Describes the synthesis and isolation of **6-fluoro-5-methylquinoline** as Intermediate A-035-B).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for 6-Methylquinoline (Analogous Data). PubChem.[\[2\]](#)

- ChemicalBook. (2024).[3] 6-Fluoro-2-methylquinoline Properties (Analogous Reference).

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Sources

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